

5-Hydrazinyl-2-nitropyridine hydrochloride solubility data

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 5-Hydrazinyl-2-nitropyridine
hydrochloride

CAS No.: 1481686-25-2

Cat. No.: B2443544

[Get Quote](#)

An In-Depth Technical Guide to the Solubility of **5-Hydrazinyl-2-nitropyridine hydrochloride**

Abstract

This technical guide provides a comprehensive framework for understanding, determining, and applying the solubility data of **5-Hydrazinyl-2-nitropyridine hydrochloride** (CAS: 1481686-25-2). Recognizing the current scarcity of publicly available quantitative solubility data for this compound, this document shifts focus from data reporting to methodological empowerment. It is designed for researchers, scientists, and drug development professionals who require a robust understanding of this critical physicochemical parameter. The guide details the theoretical principles governing solubility, provides a validated, step-by-step experimental protocol for its determination using the gold-standard shake-flask method, and discusses the critical factors that influence solubility outcomes. Our objective is to equip scientists with the necessary expertise to generate reliable, reproducible solubility data essential for advancing research and development involving this promising heterocyclic compound.

Introduction: The Significance of 5-Hydrazinyl-2-nitropyridine hydrochloride

5-Hydrazinyl-2-nitropyridine hydrochloride belongs to the class of hydrazinopyridine derivatives. This family of compounds is of significant interest in medicinal chemistry and pharmaceutical development. The core structure, featuring a pyridine ring substituted with both a nitro group and a hydrazine moiety, confers unique chemical reactivity. Derivatives of 2-hydrazino-5-nitropyridine have been investigated as potential antitumor agents, highlighting their relevance in oncology research[1]. Furthermore, the broader class of hydrazide derivatives has been explored for a range of therapeutic applications, including the development of novel antibacterial agents and specialized enzyme inhibitors[2][3].

Solubility is a cornerstone of drug discovery and development. It fundamentally influences a compound's bioavailability, dictates formulation strategies, and impacts the feasibility of purification and scale-up processes. For a compound like **5-Hydrazinyl-2-nitropyridine hydrochloride**, which exists as a hydrochloride salt, its solubility, particularly in aqueous media, is expected to be pH-dependent and is a critical determinant of its behavior in biological systems.

Despite its scientific importance, a thorough review of the current literature reveals a notable absence of quantitative solubility data for **5-Hydrazinyl-2-nitropyridine hydrochloride**. This guide serves to bridge that gap by providing the scientific community with a detailed protocol and the theoretical foundation needed to determine this crucial property.

Physicochemical Profile & Theoretical Solubility Considerations

While quantitative solubility data is not readily available, a profile of the compound can be assembled from supplier data sheets and chemical databases.

Table 1: Physicochemical Properties of 5-Hydrazinyl-2-nitropyridine and its Hydrochloride Salt

Property	Value	Source
Compound Name	5-Hydrazinyl-2-nitropyridine hydrochloride	-
CAS Number	1481686-25-2	
Molecular Formula	C ₅ H ₇ ClN ₄ O ₂	Inferred from base
Molecular Weight	190.59 g/mol	Inferred from base
Parent Compound	5-Hydrazinyl-2-nitropyridine	[4]
Parent CAS	1019632-12-2	[4]
Parent Mol. Formula	C ₅ H ₆ N ₄ O ₂	[5]
Parent Mol. Weight	154.13 g/mol	[4]

Theoretical Solubility Prediction

The fundamental principle of "like dissolves like" provides a preliminary framework for predicting solubility behavior[6].

- **Structure Analysis:** **5-Hydrazinyl-2-nitropyridine hydrochloride** is an organic salt. The presence of the hydrochloride group, the polar nitro group (-NO₂), and the hydrazine group (-NHNH₂) makes it a highly polar molecule.
- **Aqueous Solubility:** As a salt, it is expected to be most soluble in polar protic solvents, particularly water. Its aqueous solubility will likely be significantly influenced by pH. In acidic to neutral conditions (pH < 7), the pyridine nitrogen and hydrazine group can be protonated, enhancing interaction with water molecules and increasing solubility.
- **Organic Solvent Solubility:** Solubility in polar aprotic solvents like Dimethyl Sulfoxide (DMSO) and Dimethylformamide (DMF) is also anticipated to be favorable. In less polar solvents such as ethanol and methanol, solubility is expected to be moderate. It is predicted to have poor solubility in non-polar solvents like hexanes, toluene, and dichloromethane.

Experimental Determination of Equilibrium Solubility

The most reliable and universally accepted method for determining the equilibrium solubility of a compound is the shake-flask method[6][7]. This technique establishes the thermodynamic equilibrium between the dissolved and undissolved solute, providing the true saturation solubility at a given temperature.

The Shake-Flask Method: A Step-by-Step Protocol

This protocol outlines the necessary steps to accurately determine the solubility of **5-Hydrazinyl-2-nitropyridine hydrochloride**.

1. Preparation of Materials:

- Ensure the **5-Hydrazinyl-2-nitropyridine hydrochloride** is of high purity and well-characterized.
- Use high-purity (e.g., HPLC grade) solvents.
- Prepare aqueous buffers for pH-dependent studies (e.g., pH 1.2, 4.5, 6.8 as per biopharmaceutical guidelines)[8].
- Select appropriate vessels, such as clear glass vials with Teflon-lined screw caps.

2. Creation of a Saturated Solution:

- Add an excess amount of the solid compound to a known volume of the chosen solvent in a vial. The presence of undissolved solid at the end of the experiment is crucial to confirm that a saturated solution has been achieved[9].
- Causality Explanation: Adding an excess of solid ensures that the solvent becomes fully saturated and that the system reaches a true thermodynamic equilibrium between the solid and solution phases.

3. Equilibration:

- Seal the vials tightly to prevent solvent evaporation.
- Place the vials in a temperature-controlled agitator (e.g., an orbital shaker or shaking incubator) set to the desired temperature (e.g., 25 °C or 37 °C).
- Agitate the samples for a sufficient duration, typically 24 to 72 hours, to ensure equilibrium is reached[6]. For crystalline compounds, longer times may be necessary.

- Causality Explanation: Continuous agitation over an extended period provides the necessary kinetic energy to overcome the activation energy barrier for dissolution and allows the system to reach a stable state where the rate of dissolution equals the rate of precipitation.

4. Phase Separation:

- Once equilibrium is established, remove the vials from the shaker and allow the undissolved solid to settle.
- To ensure complete removal of solid particles, centrifuge the samples at high speed.
- Carefully withdraw a sample of the supernatant using a syringe.
- Immediately filter the supernatant through a chemically inert, low-binding syringe filter (e.g., 0.22 μm PTFE) into a clean analysis vial[6].
- Causality Explanation: This step is critical for accuracy. Failure to remove all undissolved microparticles will lead to an overestimation of solubility. Centrifugation followed by filtration provides a robust method for isolating the truly dissolved solute.

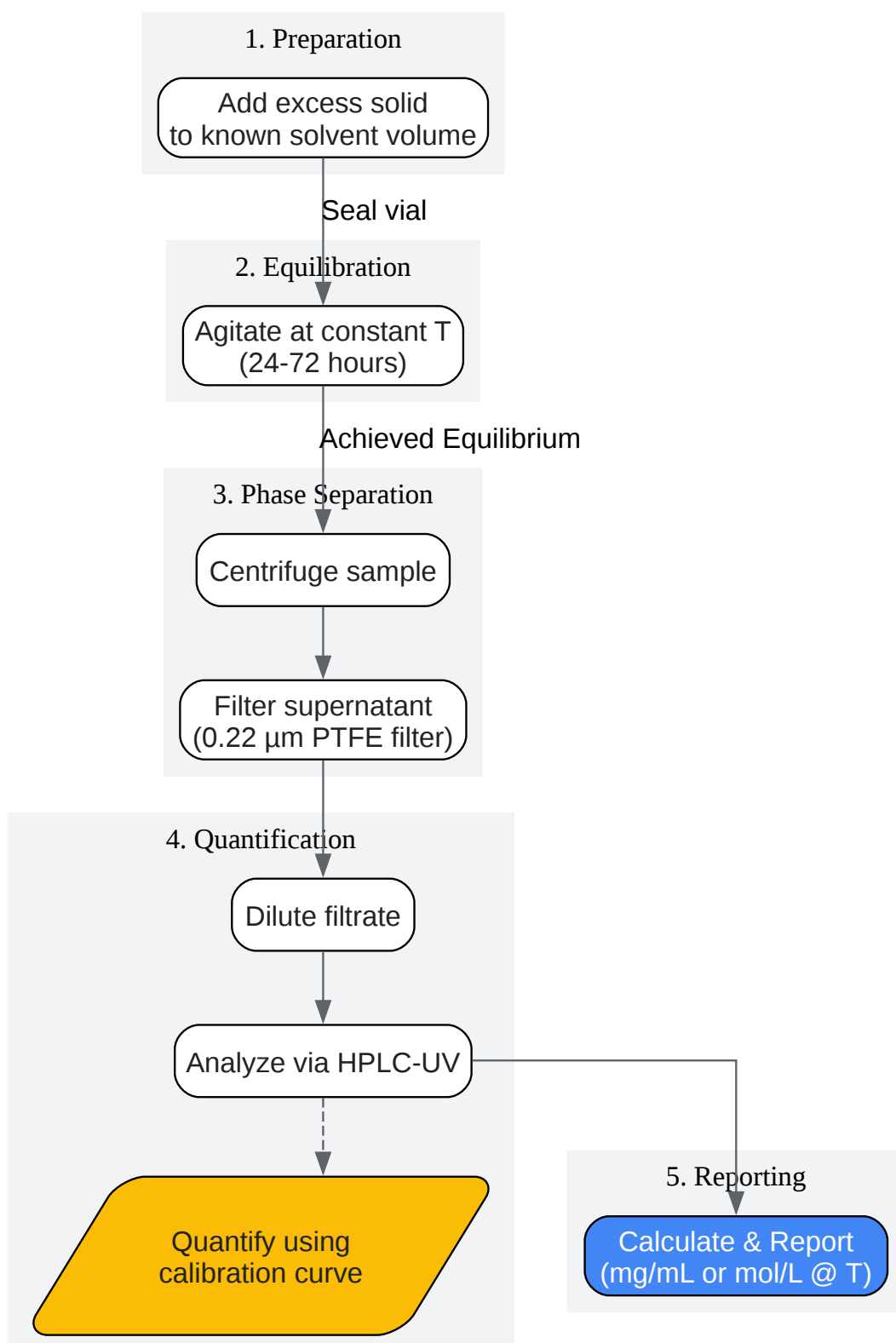
5. Quantification of Solute:

- Dilute the filtered saturated solution with a suitable mobile phase or solvent to a concentration that falls within the linear range of the analytical method.
- Quantify the concentration of **5-Hydrazinyl-2-nitropyridine hydrochloride** using a validated analytical technique, most commonly High-Performance Liquid Chromatography (HPLC) with UV detection[6][10].
- Self-Validation: The analytical method must be validated by creating a calibration curve using standard solutions of the compound at known concentrations. The linearity ($R^2 > 0.999$) of this curve ensures the accuracy of the quantification.

6. Data Reporting:

- Calculate the original solubility based on the measured concentration and the dilution factor.
- Report the solubility in standard units, such as mg/mL or mol/L, and always specify the solvent and the precise temperature at which the measurement was made. A minimum of three replicate determinations is recommended for statistical validity[8].

Experimental Workflow Diagram



[Click to download full resolution via product page](#)

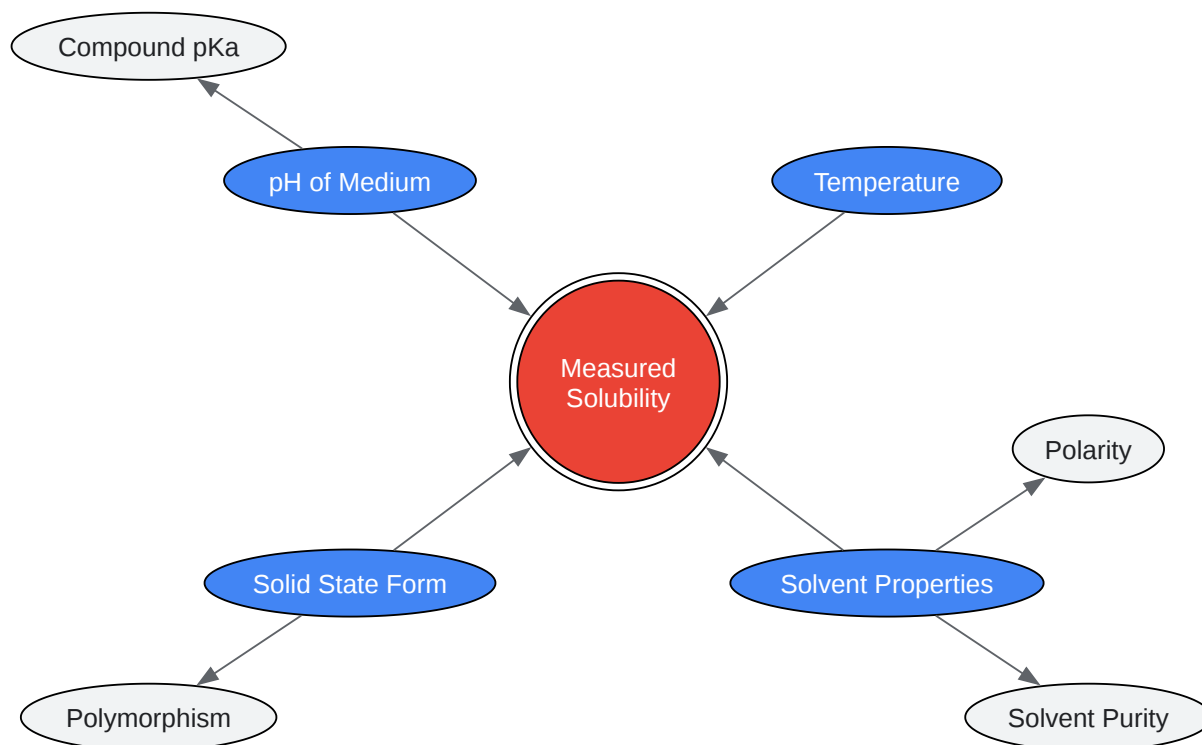
Caption: Workflow for the Shake-Flask Equilibrium Solubility Method.

Critical Factors Influencing Solubility

The solubility of **5-Hydrazinyl-2-nitropyridine hydrochloride** is not an intrinsic constant but is influenced by several environmental and physical factors.

- **pH:** As a hydrochloride salt of a weakly basic compound, pH is arguably the most critical factor affecting its aqueous solubility. At lower pH values, the compound will be fully protonated and exist as the more soluble salt form. As the pH increases towards and beyond the pKa of the conjugate acid, the free base form will begin to precipitate, drastically reducing the measured solubility[9]. A full pH-solubility profile is essential for any pharmaceutical development.
- **Temperature:** Solubility is temperature-dependent. For most solids, the dissolution process is endothermic, meaning solubility increases with temperature. This relationship should be determined experimentally if the compound is to be used in processes involving temperature changes, such as crystallization.
- **Polymorphism:** Solid compounds can exist in different crystalline forms, or polymorphs, which can have different lattice energies and, consequently, different solubilities. It is crucial to characterize the solid form used in solubility experiments and to confirm that the solid remaining at equilibrium is the same form.
- **Solvent Purity:** The presence of impurities, such as water in an organic solvent, can significantly alter the measured solubility[11]. Using high-purity solvents is essential for reproducible results.

Diagram of Influencing Factors



[Click to download full resolution via product page](#)

Caption: Interrelated factors affecting compound solubility.

Data Presentation Template

To facilitate standardized data collection, the following table is provided as a template for researchers to record their experimentally determined solubility data for **5-Hydrazinyl-2-nitropyridine hydrochloride**.

Table 2: Experimental Solubility Data for **5-Hydrazinyl-2-nitropyridine hydrochloride**

Solvent / Medium	pH (for aqueous)	Temperature (°C)	Mean Solubility (mg/mL) ± SD (n=3)	Molar Solubility (mol/L)
Purified Water	Record Value	25.0 ± 0.5	Record Value	Calculate Value
0.1 M HCl	~1.2	37.0 ± 0.5	Record Value	Calculate Value
Acetate Buffer	4.5	37.0 ± 0.5	Record Value	Calculate Value
Phosphate Buffer	6.8	37.0 ± 0.5	Record Value	Calculate Value
Dimethyl Sulfoxide (DMSO)	N/A	25.0 ± 0.5	Record Value	Calculate Value
Ethanol	N/A	25.0 ± 0.5	Record Value	Calculate Value
Methanol	N/A	25.0 ± 0.5	Record Value	Calculate Value

Conclusion

While public quantitative solubility data for **5-Hydrazinyl-2-nitropyridine hydrochloride** is currently lacking, its potential role in pharmaceutical research necessitates a thorough understanding of this property. This guide provides the theoretical background and a robust, field-proven experimental protocol to empower researchers to generate this critical data. By adhering to the detailed shake-flask method and considering the key factors of pH, temperature, and solid-state form, scientists can produce reliable and reproducible solubility profiles. Such data is indispensable for informed decision-making in synthesis, purification, formulation, and the overall advancement of drug development programs involving this compound.

References

- BenchChem. (2025). General Experimental Protocol for Determining Solubility.
- Jouyban, A. (2010). A review of methods for solubility determination in biopharmaceutical drug characterisation. ResearchGate.
- Crysdot LLC. **5-Hydrazinyl-2-nitropyridine hydrochloride**.
- PubChemLite. 5-hydrazinyl-2-nitropyridine (C5H6N4O2).

- Lund University Publications. Methods for measurement of solubility and dissolution rate of sparingly soluble drugs.
- World Health Organization. (2018). PROTOCOL TO CONDUCT EQUILIBRIUM SOLUBILITY EXPERIMENTS FOR THE PURPOSE OF BIOPHARMACEUTICS CLASSIFICATION SYSTEM-BASED CLASSIFIC.
- Prescott, B., & Caldes, G. (1970). Potential antitumor agents. Derivatives of 2-hydrazino-5-nitropyridine. *Journal of Pharmaceutical Sciences*, 59(1), 101-4.
- BLD Pharm. 1019632-12-2|5-Hydrazinyl-2-nitropyridine.
- Chemimpex. (2025). Understanding the Chemistry: Applications of 2-Nitrophenylhydrazine Hydrochloride.
- Selleck Chemicals. 1,4-Diaminobutane dihydrochloride | CAS 333-93-7.
- ResearchGate. (2022). Hydrazide-based drugs in clinical use.
- Google Patents. (2020). WO2020169682A1 - Hydrazide derivatives and their specific use as antibacterial agents by controlling acinetobacter baumannii bacterium.
- PubMed. (2025). Advancements in Hydrazide-Based HDAC Inhibitors: A Review of Recent Developments and Therapeutic Potential.
- Fisher Scientific. (2007). SAFETY DATA SHEET.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Potential antitumor agents. Derivatives of 2-hydrazino-5-nitropyridine - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. WO2020169682A1 - Hydrazide derivatives and their specific use as antibacterial agents by controlling acinetobacter baumannii bacterium - Google Patents \[patents.google.com\]](#)
- [3. Advancements in Hydrazide-Based HDAC Inhibitors: A Review of Recent Developments and Therapeutic Potential - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. 1019632-12-2|5-Hydrazinyl-2-nitropyridine|BLD Pharm \[bldpharm.com\]](#)
- [5. PubChemLite - 5-hydrazinyl-2-nitropyridine \(C5H6N4O2\) \[pubchemlite.lcsb.uni.lu\]](#)
- [6. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [7. researchgate.net \[researchgate.net\]](#)

- [8. d142khf7ia35oz.cloudfront.net](https://d142khf7ia35oz.cloudfront.net) [d142khf7ia35oz.cloudfront.net]
- [9. lup.lub.lu.se](https://lup.lub.lu.se) [lup.lub.lu.se]
- [10. nbinno.com](https://nbinno.com) [nbinno.com]
- [11. selleckchem.com](https://selleckchem.com) [selleckchem.com]
- To cite this document: BenchChem. [5-Hydrazinyl-2-nitropyridine hydrochloride solubility data]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2443544/docs#5-hydrazinyl-2-nitropyridine-hydrochloride-solubility-data>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

